

Technical Monograph: 2-Chloro-6-methyl-N-phenylbenzamide

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Compound of Interest

Compound Name: 2-chloro-6-methyl-N-phenylbenzamide

CAS No.: 1386861-46-6

Cat. No.: B2549283

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Physicochemical Profile, Synthetic Methodology, and Structural Dynamics

Executive Summary: The "Twisted" Amide Scaffold

2-chloro-6-methyl-N-phenylbenzamide (CAS: 1386861-46-6) is a sterically congested benzanilide derivative. Unlike planar amides, this molecule is defined by significant atropisomerism potential due to the 2,6-disubstitution pattern on the benzoyl ring. The presence of a chlorine atom at the ortho position and a methyl group at the ortho' position creates a "molecular lock," forcing the amide bond out of planarity with the phenyl ring.

For researchers in medicinal chemistry and agrochemicals, this molecule serves two critical functions:

- **Conformational Probe:** It acts as a model system for studying rotational energy barriers in drug design (restricting bio-active conformations).
- **Pharmacophore Scaffold:** It shares structural homology with Succinate Dehydrogenase Inhibitor (SDHI) fungicides and is a "reverse amide" isomer of the kinase inhibitor

pharmacophore found in drugs like Dasatinib.

Physicochemical Properties

The following data aggregates calculated and experimental values for the specific 2-chloro-6-methyl substituted congener.

Property	Value	Technical Context
CAS Number	1386861-46-6	Unique identifier (BLD Pharm, 2024).
Molecular Formula	C ₁₄ H ₁₂ ClNO	
Molecular Weight	245.70 g/mol	Suitable for fragment-based drug discovery (FBDD).
LogP (Predicted)	~3.8 - 4.2	Highly lipophilic; likely poor aqueous solubility without formulation.
H-Bond Donors	1 (Amide NH)	Critical for binding pocket interactions (e.g., Ser/Thr residues).
H-Bond Acceptors	1 (Carbonyl O)	
Rotatable Bonds	2	Severely restricted rotation at the Ar-CO bond.
Conformation	Non-Planar	Dihedral angle estimated >60° due to steric clash between 6-Me/2-Cl and the amide oxygen/proton.

Synthetic Methodology: The Acid Chloride Route

Rationale: Direct coupling of 2,6-disubstituted benzoic acids with anilines using standard coupling agents (EDC, HATU) is frequently inefficient. The steric bulk of the 2-chloro and 6-methyl groups shields the carboxylic carbon from nucleophilic attack. Therefore, the Acid Chloride Method is the requisite protocol to ensure high yields.

Protocol 1.0: Activation and Coupling

Reagents:

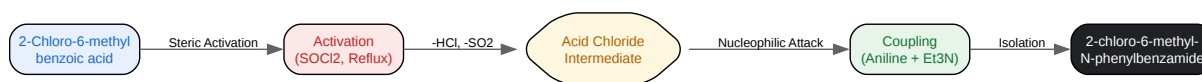
- Precursor A: 2-Chloro-6-methylbenzoic acid (1.0 eq)
- Reagent: Thionyl Chloride (SOCl_2) (3.0 eq) or Oxalyl Chloride (1.5 eq)
- Catalyst: DMF (2 drops)
- Nucleophile: Aniline (1.1 eq)
- Base: Triethylamine (Et_3N) or DIPEA (2.0 eq)
- Solvent: Dichloromethane (DCM) [Anhydrous]

Step-by-Step Workflow:

- Activation (In Situ Generation of Acid Chloride):
 - Dissolve 2-chloro-6-methylbenzoic acid in anhydrous DCM under Nitrogen atmosphere.
 - Add catalytic DMF.
 - Add Thionyl Chloride dropwise at 0°C .
 - Critical Step: Reflux for 2 hours. The steric hindrance requires thermal energy to drive the formation of the acyl chloride. Monitor by TLC (conversion of acid to non-polar spot).
 - Evaporate solvent and excess SOCl_2 in vacuo to yield the crude acid chloride (usually an oil).
- Coupling (Schotten-Baumann Conditions):
 - Redissolve the crude acid chloride in fresh anhydrous DCM.
 - Cool to 0°C .
 - Add Aniline and Et_3N simultaneously but slowly.

- Allow to warm to room temperature and stir for 12 hours.
- Purification:
 - Quench with 1M HCl (removes unreacted aniline).
 - Wash with saturated NaHCO_3 (removes unreacted acid).
 - Recrystallize from Ethanol/Water or purify via Flash Column Chromatography (Hexane/Ethyl Acetate).

Visual Workflow (DOT Diagram)



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Caption: Figure 1. Synthetic pathway prioritizing the high-energy acid chloride intermediate to overcome steric hindrance at the carbonyl center.

Structural Characterization & Validation

Validating the structure of **2-chloro-6-methyl-N-phenylbenzamide** requires specific attention to the NMR signals affected by the "ortho effect."

Nuclear Magnetic Resonance (NMR) Expectations

- ^1H NMR (DMSO-d_6 or CDCl_3):
 - Amide Proton ($-\text{NH}-$): Expect a singlet downfield, typically δ 9.8 – 10.5 ppm. Note: This peak may be broadened or shifted depending on the concentration and solvent hydrogen-bonding capability.
 - Methyl Group ($-\text{CH}_3$): A sharp singlet at δ 2.3 – 2.5 ppm.
 - Aromatic Region:

- The benzoyl ring protons (H-3, H-4, H-5) will appear as a multiplet.
- The phenyl ring protons will show a characteristic pattern (2H ortho, 2H meta, 1H para).
- ¹³C NMR:
 - Carbonyl (C=O): Distinct peak at ~165-168 ppm.
 - Methyl Carbon: Upfield signal at ~18-20 ppm.

Crystal Structure & Conformation

The defining feature of this molecule is the dihedral angle.[\[1\]](#)[\[2\]](#)

- The "Twist": The steric repulsion between the amide oxygen and the 2-chloro/6-methyl groups prevents the benzoyl ring from being coplanar with the amide linkage.
- Implication: This locks the molecule in a specific conformation, which is critical for binding to enzymes like kinases or succinate dehydrogenase (SDH).

Biological & Pharmacological Context

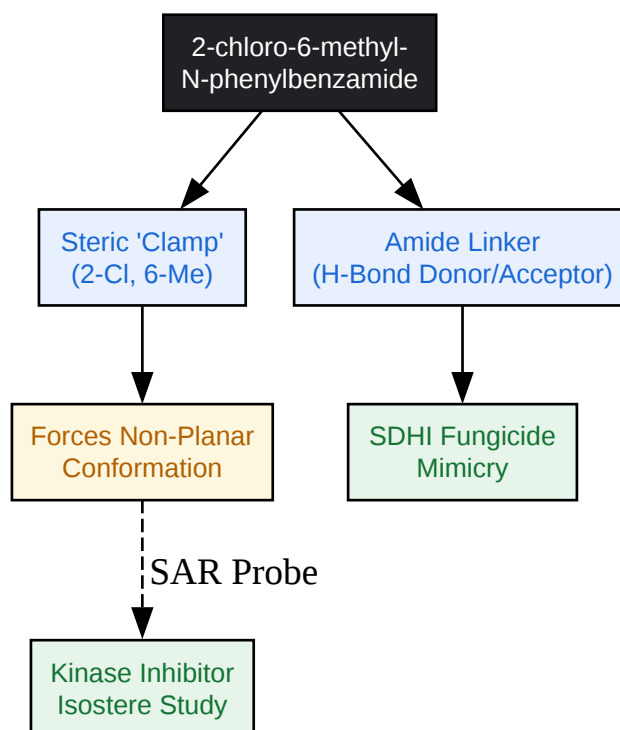
While often used as an intermediate, the N-phenylbenzamide core is a privileged structure in drug discovery.

Mechanism of Action (Analogous Systems)

- SDHI Fungicides: Structural analogs (e.g., Mepronil, Boscalid) bind to the ubiquinone-binding site of Complex II (Succinate Dehydrogenase) in mitochondria. The amide bond mimics the ubiquinone structure, and the hydrophobic "ortho-clamp" (the 2-Cl, 6-Me) fits into a hydrophobic pocket, blocking electron transport.
- Kinase Inhibition (The "Reverse Amide" Connection):
 - Dasatinib: Contains a 2-chloro-6-methylaniline moiety.[\[3\]](#)[\[4\]](#)
 - This Compound: Is the reverse amide (2-chloro-6-methylbenzoic acid moiety).

- Significance: Researchers use this compound to test "reverse amide" SAR (Structure-Activity Relationships). If the biological target requires the H-bond donor (NH) in a specific vector, inverting the amide (as seen in this molecule relative to Dasatinib) acts as a negative control or a probe for H-bond directionality.

SAR Logic Diagram



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Caption: Figure 2. Structure-Activity Relationship (SAR) map highlighting the role of the 2,6-substitution in defining biological specificity.

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